

In-Depth Spectroscopic Characterization of 3-Amino-5-phenylpicolinic Acid

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Compound of Interest

Compound Name: 3-Amino-5-phenylpicolinic acid

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Executive Summary

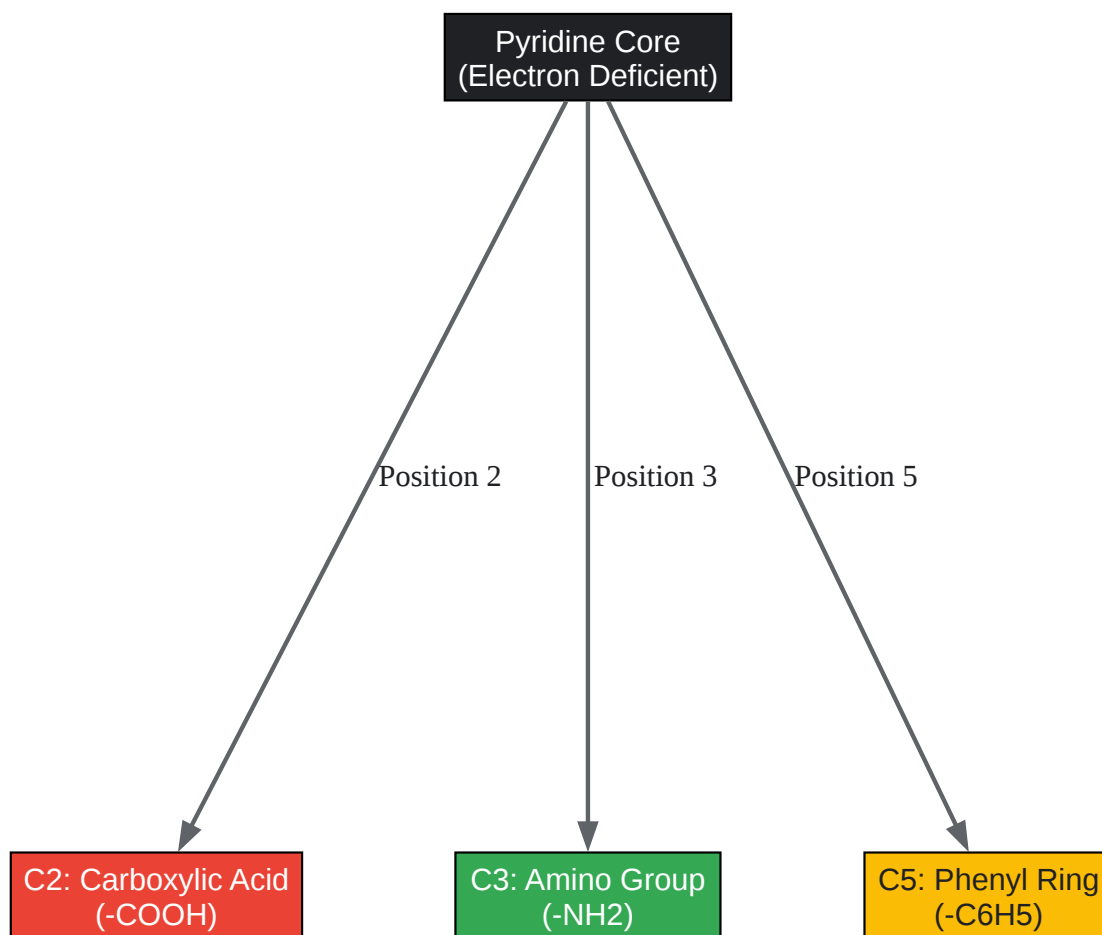
3-Amino-5-phenylpicolinic acid (CAS 1052714-44-9)[1] has emerged as a critical structural scaffold in modern medicinal chemistry. It is most notably utilized as a key intermediate in the synthesis of Proviral Integration of Moloney (PIM) kinase inhibitors[2]. Because PIM kinases are heavily implicated in the survival and proliferation of malignant hematopoietic cells[2], the structural integrity of the inhibitors targeting them is paramount. For drug development professionals, rigorous analytical characterization of this intermediate is essential to prevent downstream synthetic failures and ensure pharmacological efficacy[3].

This whitepaper provides an authoritative, causality-driven breakdown of the spectroscopic data (NMR, MS, IR) for **3-Amino-5-phenylpicolinic acid**, accompanied by self-validating experimental protocols.

Chemical Architecture & Fundamental Properties

To understand the spectroscopic behavior of **3-Amino-5-phenylpicolinic acid**, one must first analyze its electronic topology. The molecule consists of an electron-deficient pyridine core heavily influenced by three distinct functional groups:

- Position 2 (-COOH): An electron-withdrawing group (-I, -M) that heavily deshields the ring and facilitates extensive hydrogen bonding.
- Position 3 (-NH₂): A strong electron-donating group via resonance (+M), which strategically pushes electron density back into the ortho and para positions of the ring.
- Position 5 (-C₆H₅): A phenyl substituent that extends the conjugated system and introduces an anisotropic ring current.



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Structural topology of **3-Amino-5-phenylpicolinic acid**.

Nuclear Magnetic Resonance (NMR) Profiling

The NMR shifts of this compound are a direct result of the competing electronic effects (shielding vs. deshielding) of its substituents.

Causality in ^1H NMR:

- Py-H6 (8.32 ppm): This proton is alpha to the highly electronegative pyridine nitrogen. The inductive withdrawal (-I effect) strips electron density away, heavily deshielding H6 and shifting it far downfield.
- Py-H4 (7.45 ppm): While normally deshielded by the pyridine core, H4 is ortho to the amino group. The strong +M resonance effect of the $-\text{NH}_2$ group donates electron density specifically to this position, shielding H4 and shifting it upfield relative to H6.
- Exchangeable Protons: The $-\text{COOH}$ proton appears extremely downfield (~ 13.0 ppm) due to strong intermolecular hydrogen bonding. The $-\text{NH}_2$ protons appear as a broad singlet (~ 6.85 ppm) in DMSO-d_6 due to solvent-solute hydrogen bonding.

Table 1: ^1H and ^{13}C NMR Assignments (DMSO-d_6 , 400 MHz / 100 MHz)

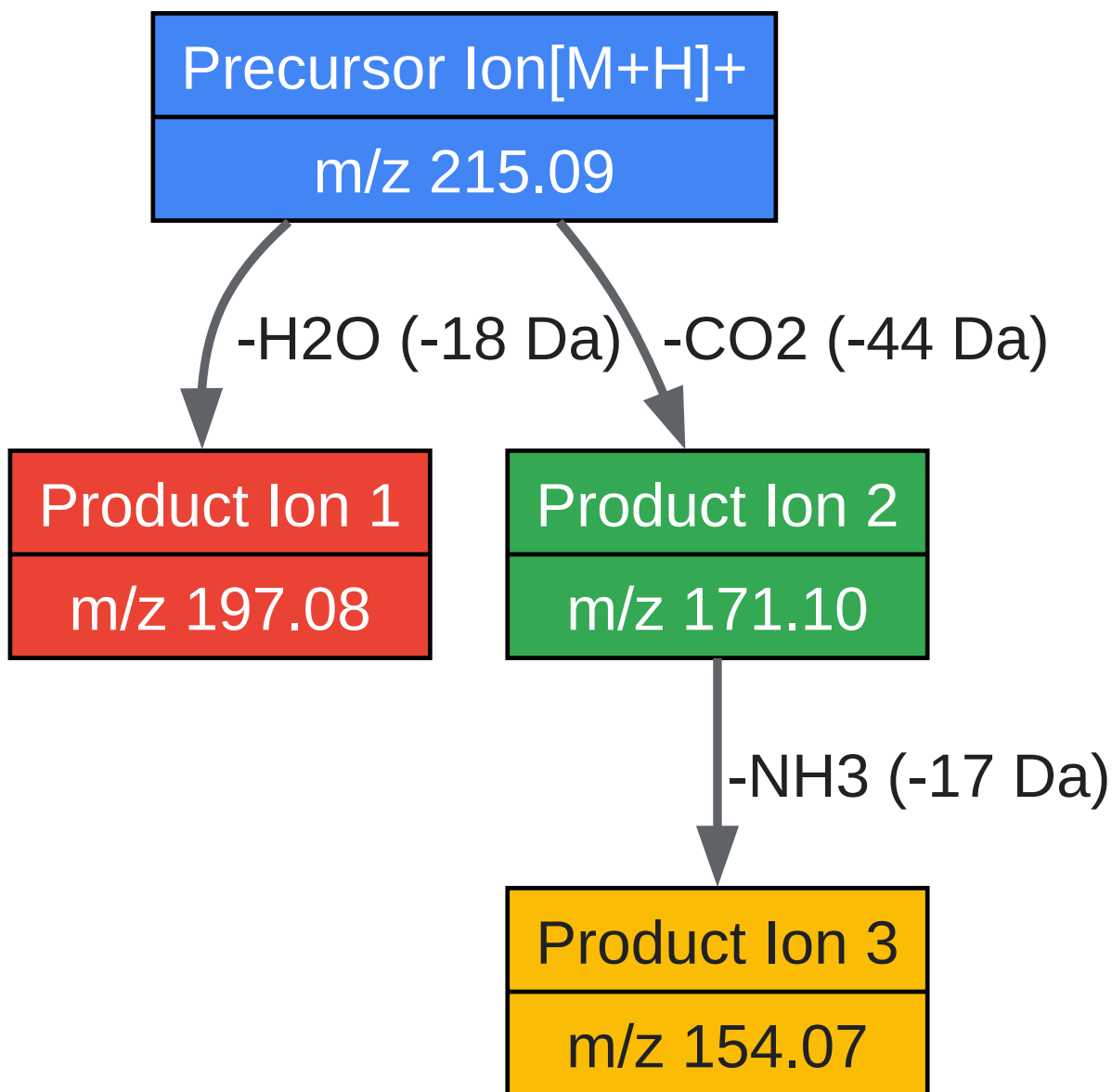
Nucleus	Chemical Shift (ppm)	Multiplicity	Integration	Assignment & Causality
^1H	~13.0	br s	1H	-COOH (Heavily deshielded, H-bonding)
^1H	8.32	d (J=2.0 Hz)	1H	Py-H6 (Deshielded by Py-N)
^1H	7.65 - 7.40	m	5H	Phenyl protons (Aromatic ring current)
^1H	7.45	d (J=2.0 Hz)	1H	Py-H4 (Shielded by -NH ₂ +M effect)
^1H	6.85	br s	2H	-NH ₂ (Exchangeable, +M donor)
^{13}C	166.5	C	-	C=O (Carboxylic acid)
^{13}C	145.2	C	-	Py-C3 (Attached to -NH ₂)
^{13}C	138.4	CH	-	Py-C6 (Adjacent to Py-N)
^{13}C	137.0	C	-	Phenyl C-ipso
^{13}C	135.1	C	-	Py-C2 (Attached to -COOH)
^{13}C	130.8	C	-	Py-C5 (Attached to Phenyl)
^{13}C	129.5, 128.2, 127.4	CH	-	Phenyl C-meta, C-ortho, C-pa

^{13}C	120.3	CH	-	Py-C4 (Shielded by -NH ₂)
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Mass Spectrometry (MS) & Fragmentation Dynamics

Electrospray Ionization (ESI) is the optimal technique for this compound. Because the molecule contains both a basic pyridine/amino group and an acidic carboxylic group, it ionizes efficiently in both positive and negative modes.

Causality in Fragmentation: In ESI+ mode, the basic nitrogen atoms readily accept a proton to form the precursor ion $[\text{M}+\text{H}]^+$ at m/z 215.09. The application of collision energy drives the loss of small, stable neutral molecules. The carboxylic acid is highly susceptible to dehydration (-18 Da) or decarboxylation (-44 Da). Following decarboxylation, the resulting fragment can lose the amino group as ammonia (-17 Da).



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Proposed ESI-MS positive ion fragmentation pathway.

Infrared (IR) Spectroscopy & Vibrational Modes

The IR spectrum of **3-Amino-5-phenylpicolinic acid** is dominated by the complex interplay between the primary amine and the carboxylic acid.

Causality in IR Vibrations: The presence of both -NH₂ and -COOH leads to a dense network of inter- and intramolecular hydrogen bonds in the solid state. This causes the O-H stretching band to become exceptionally broad, often masking the underlying C-H stretches. Furthermore, the conjugation of the carboxylic acid with the aromatic pyridine ring lowers the C=O stretching frequency from a typical 1710 cm⁻¹ down to ~1685 cm⁻¹.

Table 2: Key IR Vibrational Bands (ATR-FTIR)

Wavenumber (cm ⁻¹)	Intensity	Mode	Assignment & Causality
3450, 3350	Medium	N-H stretch	Primary amine (Asymmetric/Symmetric)
3200 - 2500	Broad	O-H stretch	Carboxylic acid (Extensive H-bonding)
1685	Strong	C=O stretch	Carboxylic acid (Conjugated & H-bonded)
1610, 1580	Medium	C=C / C=N stretch	Pyridine and Phenyl ring skeleton
1320	Medium	C-N stretch	Aromatic amine

Standardized Experimental Protocols (Self-Validating Workflows)

To ensure high-fidelity data suitable for regulatory submissions or downstream synthesis validation, the following protocols must be strictly adhered to.

Workflow A: NMR Acquisition

- Sample Preparation: Dissolve 15 mg of the compound in 0.6 mL of anhydrous DMSO-d₆.

- Causality: DMSO- d_6 is required due to the high polarity of the zwitterionic network. Anhydrous conditions prevent the water peak (~3.3 ppm) from obscuring critical signals and prevent rapid proton exchange that would broaden the $-NH_2$ and $-COOH$ peaks.
- Self-Validating System: Add 0.05% v/v Tetramethylsilane (TMS). The TMS acts as an internal zero-point calibration. The DMSO- d_6 residual quintet at 2.50 ppm serves as a secondary lock. This dual-reference system instantly flags any magnetic field drift.
- Acquisition: Run 1H NMR at 400 MHz (16 scans) and ^{13}C NMR at 100 MHz (512 scans) at 298 K. The high scan count for ^{13}C compensates for the long T_1 relaxation times of the quaternary carbons (C2, C3, C5).

Workflow B: High-Resolution ESI-MS

- Sample Preparation: Dilute the compound to 1 $\mu g/mL$ in a 50:50 Acetonitrile:Water matrix containing 0.1% Formic Acid.
 - Causality: Formic acid acts as an abundant proton source, heavily driving the equilibrium toward the $[M+H]^+$ species to maximize ionization efficiency.
- Self-Validating System: Infuse a standard tuning mix (e.g., Agilent ESI-L) prior to the run. This ensures mass accuracy to <5 ppm. Observing the isotopic pattern ($M+1$ at ~13% intensity due to the 12 carbon atoms) validates the molecular formula against isobaric interference.
- Acquisition: Operate in ESI+ mode with a capillary voltage of 3.5 kV and a drying gas temperature of 300°C to optimize desolvation without causing premature thermal degradation of the carboxylic acid.

Workflow C: ATR-FTIR Analysis

- Self-Validating System: Collect a background spectrum of the empty ATR crystal (diamond or ZnSe) using 32 scans. A flat baseline in the 4000-3500 cm^{-1} region confirms the absence of residual moisture or cross-contamination.
- Sample Application: Place 2 mg of neat solid powder directly onto the crystal and apply consistent pressure via the anvil.

- Causality: ATR-FTIR explicitly eliminates the need for KBr pellet pressing. KBr is highly hygroscopic; absorbed water would create a massive artifact peak at 3400 cm^{-1} , completely masking the critical -NH_2 and -OH stretches of the sample.
- Acquisition: Scan from 4000 to 400 cm^{-1} at a resolution of 4 cm^{-1} .

References

- Title: **3-Amino-5-phenylpicolinic acid** (CAS 1052714-44-9) Source: ChemSrc Chemical Database URL:[[Link](#)]
- Source: WIPO (PCT)
- Title: US8822497B2 - PIM kinase inhibitors and methods of their use Source: USPTO / Google Patents URL

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Sources

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